

Synonyms and alternative names for 2,5-Dimethylaniline

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Compound of Interest

Compound Name: 2,5-Dimethylaniline

Cat. No.: B045416

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An In-depth Technical Guide to 2,5-Dimethylaniline

This technical guide provides a comprehensive overview of **2,5-Dimethylaniline**, also known as 2,5-xylydine, tailored for researchers, scientists, and drug development professionals. The document details its chemical identity, physicochemical properties, relevant experimental protocols, and safety information.

Chemical Identity and Synonyms

2,5-Dimethylaniline is a primary arylamine characterized by an aniline structure with two methyl group substituents at the 2 and 5 positions of the benzene ring.^{[1][2]} Its systematic IUPAC name is **2,5-dimethylaniline**. This compound is widely recognized across various chemical databases and commercial suppliers under a multitude of synonyms and alternative names, facilitating its identification and sourcing.

A comprehensive list of its common identifiers and synonyms is provided in the table below.

Identifier Type	Value
IUPAC Name	2,5-dimethylaniline
CAS Number	95-78-3
EINECS Number	202-451-0
Common Synonyms	2,5-Xylidine, p-Xylidine, 2-Amino-1,4-dimethylbenzene, 2-Amino-p-xylene, 2,5-Dimethylbenzenamine, 2,5-Dimethylphenylamine, 1-Amino-2,5-dimethylbenzene

Physicochemical Properties

2,5-Dimethylaniline is a colorless to pale yellow or reddish-brown liquid that may darken upon exposure to air and light.^[1] It possesses a distinct aromatic amine odor. A summary of its key quantitative properties is presented in the following table for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ N	[3]
Molecular Weight	121.18 g/mol	[3]
Melting Point	11.5 °C	[4]
Boiling Point	218 °C	[3][4]
Density	0.973 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.559	[4]
pKa	4.53 (at 25 °C)	[1][3]
Water Solubility	<0.1 g/100 mL at 18 °C	[1][3]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform.	[5]
Flash Point	96 °C (closed cup)	
Vapor Pressure	0.152 mmHg at 25 °C	

Experimental Protocols

2,5-Dimethylaniline serves as a versatile intermediate in the synthesis of various organic compounds, most notably azo dyes and polymers. The following sections provide detailed methodologies for key experiments involving this compound.

Synthesis of an Azo Dye using 2,5-Dimethylaniline

This protocol outlines the general procedure for the synthesis of an azo dye, a common application for aromatic amines like **2,5-Dimethylaniline**. The process involves two main stages: diazotization of the amine followed by a coupling reaction with an activated aromatic compound.

Materials:

- **2,5-Dimethylaniline**

- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- 2-Naphthol (or another suitable coupling agent)
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

Protocol:

- Diazotization of **2,5-Dimethylaniline**:
 - In a beaker, dissolve a specific molar equivalent of **2,5-Dimethylaniline** in a solution of concentrated hydrochloric acid and water.
 - Cool the beaker in an ice bath to maintain a temperature of 0-5 °C.
 - In a separate beaker, prepare a solution of sodium nitrite in cold distilled water.
 - Slowly add the sodium nitrite solution dropwise to the cooled aniline solution with constant stirring, ensuring the temperature remains between 0-5 °C. The formation of the diazonium salt is indicated by a positive test with potassium iodide-starch paper (immediate blue color).
- Coupling Reaction:
 - In a separate beaker, dissolve the coupling agent (e.g., 2-naphthol) in an aqueous solution of sodium hydroxide.
 - Cool this solution in an ice bath to 0-5 °C.
 - Slowly add the cold diazonium salt solution from the previous step to the cold solution of the coupling agent with vigorous stirring.

- A colored precipitate of the azo dye should form immediately.
- Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure the completion of the coupling reaction.
- Isolation and Purification:
 - Isolate the solid azo dye by vacuum filtration.
 - Wash the precipitate with cold water to remove any unreacted salts.
 - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or acetic acid.
 - Dry the purified crystals in a desiccator.

Laccase-Catalyzed Oxidative Polymerization of 2,5-Dimethylaniline

2,5-Dimethylaniline can serve as a substrate for laccase enzymes, leading to the formation of oligomers and polymers.[4] This protocol provides a general framework for such an enzymatic polymerization.

Materials:

- **2,5-Dimethylaniline**
- Laccase from *Trametes versicolor* (or other suitable source)
- Acetate buffer (pH 5)
- Organic co-solvent (e.g., dioxane or acetone)
- Stirring apparatus
- Temperature-controlled water bath or incubator

Protocol:

- Reaction Setup:
 - Prepare a solution of **2,5-Dimethylaniline** in a mixture of acetate buffer and an organic co-solvent. The co-solvent helps to solubilize the substrate and the resulting oligomers.
 - Place the reaction mixture in a suitable vessel and equilibrate to the desired reaction temperature (typically 25-30 °C).
- Enzymatic Reaction:
 - Add a solution of laccase to the reaction mixture to initiate the polymerization. The optimal enzyme concentration should be determined empirically.
 - Stir the reaction mixture continuously and monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC) or UV-Vis spectroscopy. The reaction is often accompanied by a color change.
- Product Isolation:
 - After the desired reaction time or upon completion, stop the reaction by denaturing the enzyme (e.g., by adding a water-miscible organic solvent like acetone and centrifuging to remove the precipitated enzyme).
 - The oligomeric or polymeric products can be isolated from the reaction mixture by extraction with a suitable organic solvent (e.g., ethyl acetate).
 - The solvent is then removed under reduced pressure to yield the crude product.
- Purification and Characterization:
 - The crude product can be purified by column chromatography on silica gel.
 - The structure of the resulting oligomers and polymers can be characterized by spectroscopic methods such as NMR, FT-IR, and mass spectrometry.

Safety and Handling

2,5-Dimethylaniline is a hazardous substance and should be handled with appropriate safety precautions. It is toxic if swallowed, inhaled, or absorbed through the skin.[6] Prolonged or repeated exposure may cause damage to organs.[7]

Personal Protective Equipment (PPE):

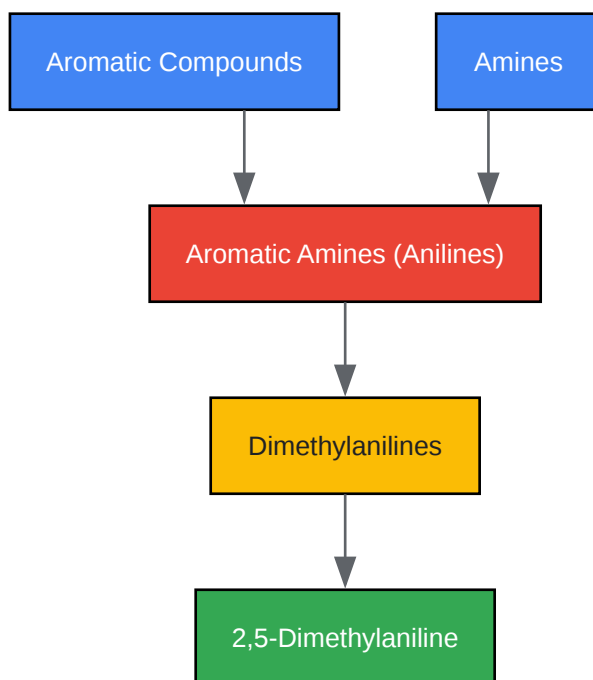
- **Gloves:** Chemical-resistant gloves are essential.
- **Eye Protection:** Safety goggles or a face shield should be worn.
- **Clothing:** A lab coat or other protective clothing is necessary to prevent skin contact.
- **Respiratory Protection:** In case of insufficient ventilation, a respirator with an organic vapor cartridge should be used.

Handling and Storage:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[6]
- Incompatible with strong oxidizing agents, acids, and acid chlorides.

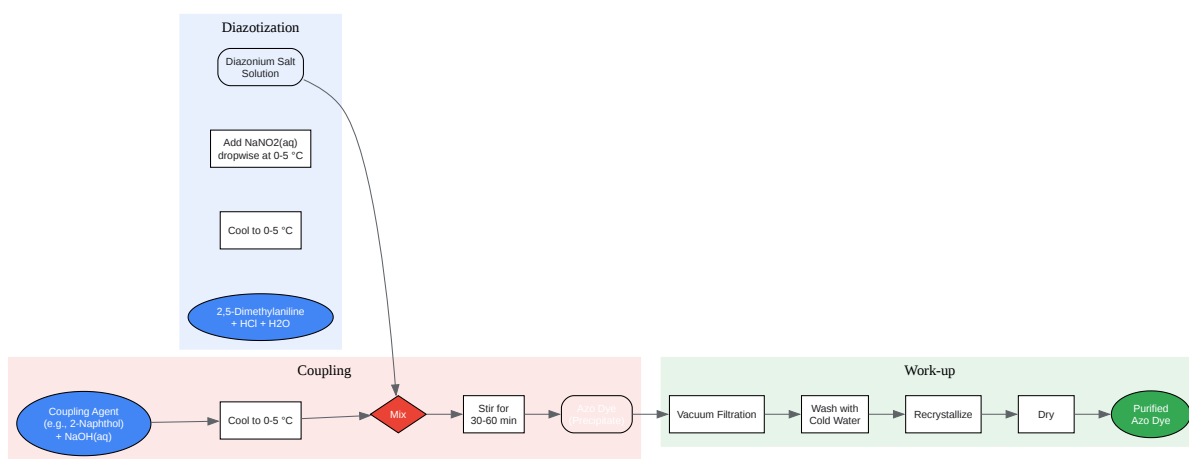
Visualizations

The following diagrams illustrate the classification of **2,5-Dimethylaniline** and a typical experimental workflow for its use in synthesis.



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Caption: Hierarchical classification of **2,5-Dimethylaniline**.



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Caption: Experimental workflow for azo dye synthesis.

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